Strategic Safety & Handling Guide: Ethyl 2-bromo-4-fluorocinnamate

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Compound of Interest

Compound Name:	*Ethyl 3-(2-bromo-4-fluorophenyl)prop-2-enoate*
Cat. No.:	*B11720204*

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Chemical Identity & Molecular Architecture

This compound is a halogenated

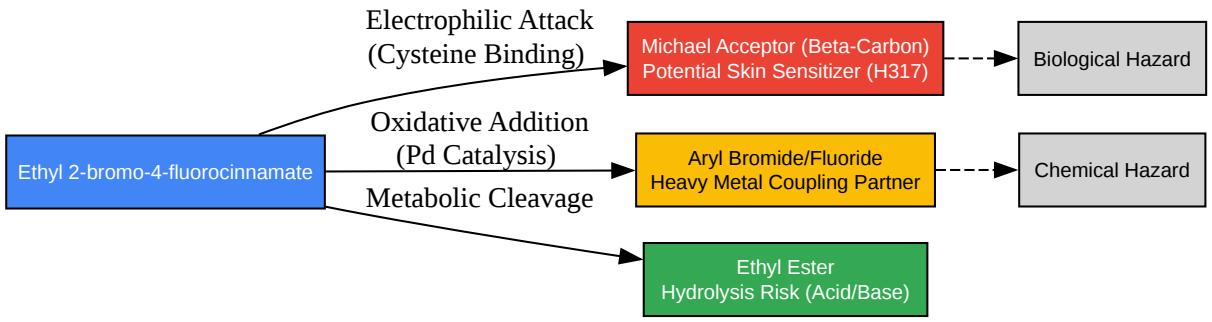
-unsaturated ester. Its dual functionality—an electrophilic alkene (Michael acceptor) and an aryl bromide—makes it a versatile but reactive intermediate in medicinal chemistry, particularly for Heck couplings or heterocycle formation.

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Parameter	Technical Specification
Chemical Name	Ethyl 3-(2-bromo-4-fluorophenyl)acrylate
Common Name	Ethyl 2-bromo-4-fluorocinnamate
Molecular Formula	
Molecular Weight	273.10 g/mol
Physical State	Solid (crystalline) or viscous oil (depending on purity/polymorph)
Solubility	Soluble in DCM, EtOAc, DMSO; Insoluble in Water
CAS Number	Research Grade / Proprietary (Analogous to 204229-33-2 family)

Structural Reactivity Map

The safety profile is dictated by two distinct "warheads" on the molecule. The following diagram illustrates the reactivity logic that drives our safety protocols.



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Figure 1: Reactivity-driven hazard identification. The

-carbon (Michael acceptor) is the primary driver for skin sensitization risks.

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Hazard Identification & Toxicology (The "Why")

Standard SDSs list hazards; this section explains the mechanism of toxicity to justify the PPE requirements.

The Michael Acceptor Risk (Skin Sensitization)

The conjugated double bond (cinnamate motif) is electron-deficient.

- Mechanism: It can undergo a Michael addition with nucleophilic residues (specifically cysteine thiols) on skin proteins.
- Consequence: This forms a hapten-protein conjugate, triggering an immune response (Allergic Contact Dermatitis).
- GHS Classification:Category 1 Skin Sensitizer (H317).[1]
- Operational Implication: Standard latex gloves are insufficient. The lipophilic nature of the ethyl ester facilitates skin permeation.

GHS Classification (Derived)

Based on Structure-Activity Relationships (SAR) of analogous halogenated cinnamates:

- Signal Word:WARNING
- H315: Causes skin irritation.[1][2][3][4]
- H317: May cause an allergic skin reaction.[1][2][3][4][5]
- H319: Causes serious eye irritation.[1][2][3][4][6]
- H335: May cause respiratory irritation.[1][2][3][4]

Physicochemical Properties & Stability

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Property	Value/Observation	Operational Note
Melting Point	45–55 °C (Predicted)	Low MP solids often melt during shipping; handle as liquid if unsure.
Boiling Point	>280 °C (Predicted)	High boiler; difficult to distill. Purification via column chromatography recommended.
Flash Point	>110 °C	Combustible but not highly flammable.
Density	~1.45 g/cm³	Denser than water; sinks in aqueous extractions.
Stability	Light Sensitive	Store in amber vials. The double bond can isomerize ( ) or polymerize under UV.

Operational Handling & Synthesis Protocol

Engineering Controls

- Ventilation: All operations (weighing, dispensing) must occur inside a certified chemical fume hood.
- Inert Atmosphere: While air-stable for short periods, the aryl bromide moiety is sensitive to palladium contaminants. Store under Nitrogen/Argon for long-term stability.

Personal Protective Equipment (PPE) Matrix

- Eyes: Chemical splash goggles (ANSI Z87.1).
- Hands:Double-gloving is mandatory.
  - Inner Layer: Nitrile (4 mil).
  - Outer Layer: Nitrile (4 mil) or Laminate (Silver Shield) for prolonged handling.

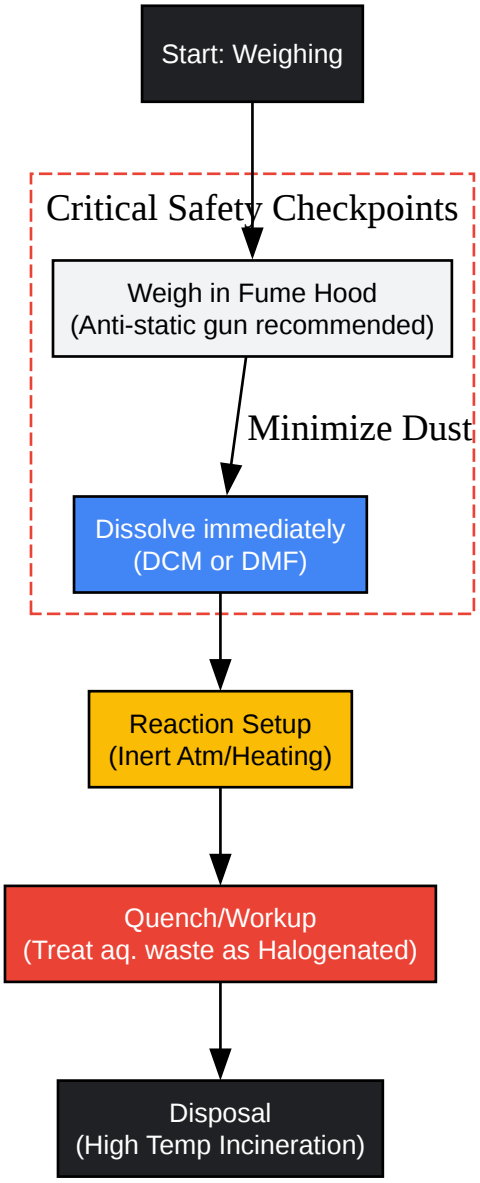
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- Reasoning: Acrylates/cinnamates can permeate thin nitrile; the double layer provides a "breakthrough" buffer.

- Body: Lab coat + chemically resistant apron if handling >10g.

Validated Handling Workflow (Synthesis Context)

This protocol assumes the material is used as an intermediate in a Heck Coupling or Reduction.



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Figure 2: Safe handling lifecycle. Note the emphasis on immediate dissolution to prevent dust generation.

Emergency Response Protocols

Fire Fighting Measures

- Media: Carbon Dioxide (

  ), Dry Chemical, or Alcohol-Resistant Foam.
- DO NOT USE: Direct water jet. This may spread the burning ester or cause hydrolysis.
- Hazardous Combustion Products:
  - Hydrogen Bromide (HBr): Corrosive, toxic gas.
  - Hydrogen Fluoride (HF): Extremely toxic/corrosive. Requires specialized medical treatment (Calcium Gluconate) if exposure occurs.
  - Carbon Oxides (

).

Accidental Release (Spill)

- Evacuate: Clear the immediate area.
- PPE: Don full PPE including respiratory protection (P100/OV cartridge) if outside a hood.
- Containment: Absorb with inert material (vermiculite or sand).
- Decontamination (The "Self-Validating" Step):
  - Wipe the surface with a 10% aqueous solution of Sodium Thiosulfate or a dilute detergent.
  - Why? Thiosulfate acts as a nucleophile to quench any remaining alkylating potential of the Michael acceptor, though less effective on esters than alkyl halides, it aids in physical removal.

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Storage & Disposal

- Storage: Refrigerator (

). Protect from light.[4][5] Store under inert gas (Argon) to prevent oxidative degradation of the alkene.

- Disposal:
  - Stream: Halogenated Organic Waste.
  - Method: High-temperature incineration equipped with scrubbers for HF/HBr removal.
  - Prohibition: Do not dispose of down the drain. The compound is likely toxic to aquatic life (Chronic Aquatic Toxicity Category 2/3 predicted).[1]

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